

Technical Guide: Certificate of Analysis for 2-Acetyl-1-pyrroline-13C5

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Compound of Interest

Compound Name: 2-Acetyl-1-pyrroline-13C5

Cat. No.: B12373793

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies associated with the quality control and analysis of **2-Acetyl-1-pyrroline-13C5**, a stable isotope-labeled internal standard crucial for quantitative studies.

Certificate of Analysis (Exemplar)

Below is a representative Certificate of Analysis (CoA) for **2-Acetyl-1-pyrroline-13C5**. The data presented are illustrative and typical for a batch of this internal standard.

Quantitative Data Summary

Test	Specification	Result	Method
Identity	Conforms to structure	Conforms	1H NMR, 13C NMR, MS
Chemical Purity	≥98.0%	99.2%	GC-MS (TIC)
Isotopic Purity	≥99 atom % 13C	99.5 atom % 13C	Mass Spectrometry
Concentration	100 µg/mL in Acetonitrile	100.8 µg/mL	LC-MS/MS (Isotope Dilution)
Residual Solvents	≤0.5%	<0.1%	Headspace GC-MS
Water Content	≤0.5%	0.2%	Karl Fischer Titration

Physical and Chemical Properties

Property	Value
Chemical Formula	$^{13}\text{C}_5\text{C}_1\text{H}_9\text{NO}$
Molecular Weight	116.10 g/mol
Appearance	Colorless to pale yellow solution
Storage	-20°C in a tightly sealed container, protected from light

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity

- Instrumentation: Agilent 8890 GC system coupled to a 5977B Mass Selective Detector.
- Column: HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Injector: Splitless mode at 250°C.
- MSD Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 35-200.
- Data Analysis: Chemical purity is determined by the total ion chromatogram (TIC) peak area percentage.

Mass Spectrometry for Isotopic Purity Determination

- Instrumentation: High-resolution mass spectrometer (e.g., Thermo Scientific Q Exactive Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Sample Infusion: The sample is diluted in 50:50 acetonitrile:water with 0.1% formic acid and infused directly into the mass spectrometer.
- MS Parameters:
 - Resolution: 140,000.
 - Scan Range: m/z 100-150.
- Data Analysis: The isotopic distribution is analyzed to determine the percentage of the M+5 peak relative to the sum of all isotopic peaks for the compound.

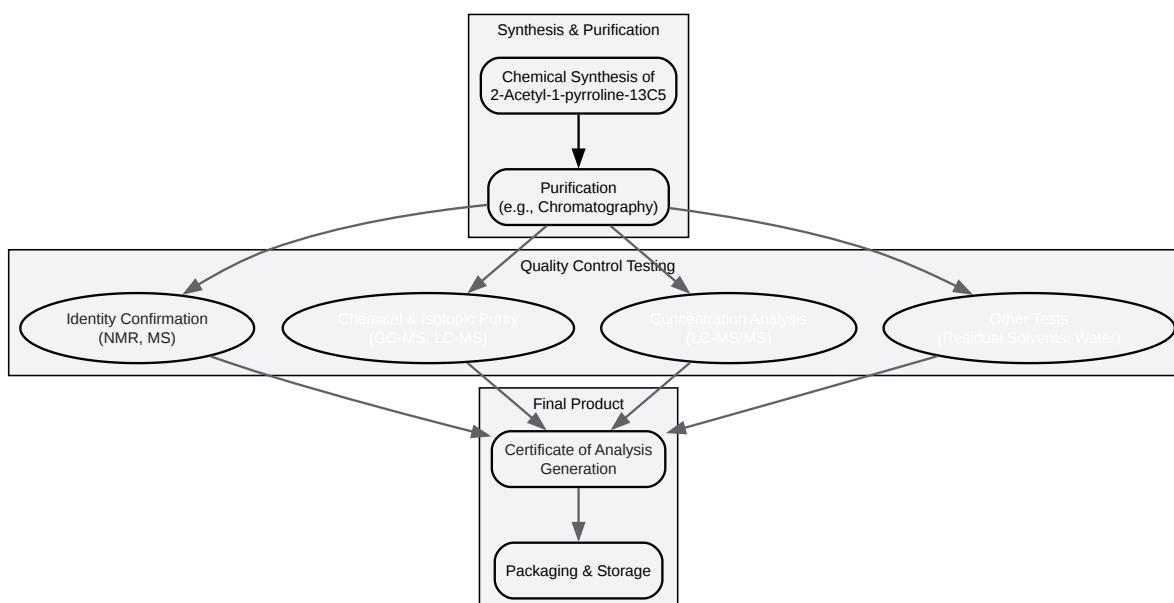
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Concentration

- Instrumentation: Sciex Triple Quad 6500+ LC-MS/MS system.
- LC Conditions:
 - Column: C18 reverse-phase column (e.g., Waters Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 µm).

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- MS/MS Conditions:
 - Ionization: ESI positive.
 - Multiple Reaction Monitoring (MRM) transitions:
 - **2-Acetyl-1-pyrroline-13C5**: Precursor ion > Product ion (specific masses determined during method development).
 - Unlabeled 2-Acetyl-1-pyrroline (for calibration curve): Precursor ion > Product ion.
- Quantitation: A calibration curve is generated using a certified unlabeled standard of 2-Acetyl-1-pyrroline. The concentration of the 13C5-labeled compound is determined by isotope dilution analysis.

Mandatory Visualizations

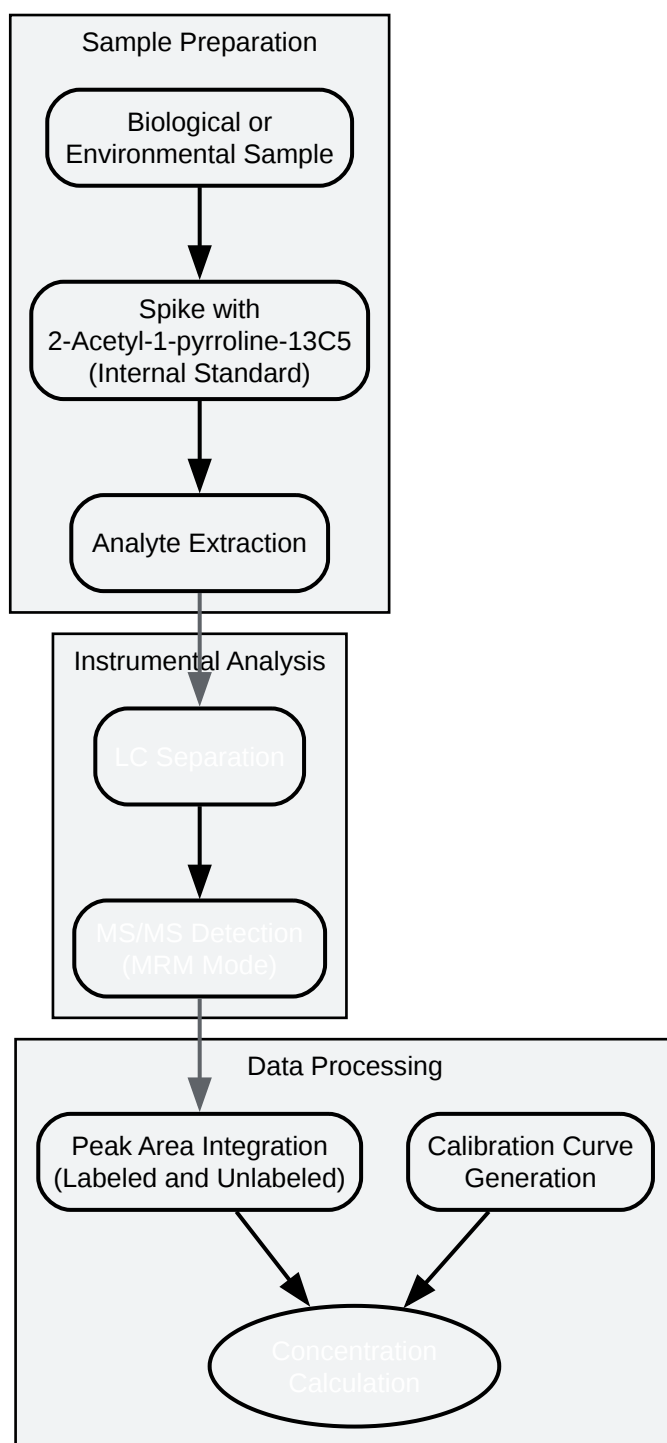
Quality Control Workflow for 2-Acetyl-1-pyrroline-13C5



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Caption: Quality Control Workflow for Isotope-Labeled Standard.

Analytical Workflow for Quantification using Isotope Dilution



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Caption: Isotope Dilution Analysis Workflow.

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